

Propylene Glycol Phosphate in Cosmetic Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Propylene glycol, phosphate*

Cat. No.: *B15401530*

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Preliminary Note: Information specifically regarding "propylene glycol phosphate" in cosmetic formulations is not readily available in the public domain. The following application notes and protocols are based on the extensive research and use of the closely related and widely used cosmetic ingredient, Propylene Glycol (PG). It is presumed that the intended topic of interest is Propylene Glycol and its functional properties in cosmetic science.

Introduction

Propylene Glycol (1,2-propanediol) is a synthetic organic compound with the chemical formula $C_3H_8O_2$.^[1] It is a versatile, colorless, and odorless liquid that is completely soluble in water.^[1] ^[2] In the cosmetics and personal care industry, Propylene Glycol is a cornerstone ingredient valued for its multifaceted properties as a humectant, solvent, penetration enhancer, emollient, and preservative.^{[3][4][5]} Its low toxicity profile and effectiveness make it a common component in a vast array of products, including creams, lotions, serums, shampoos, and makeup.^{[4][6]}

Key Functions and Applications in Cosmetic Formulations

Propylene Glycol's utility in cosmetic formulations stems from several key functional properties:

- **Humectant:** Propylene Glycol attracts and retains moisture from the atmosphere, hydrating the outer layers of the skin.^{[4][5][7]} This helps to reduce dryness, flaking, and the appearance of fine lines, giving the skin a supple and dewy look.^{[8][9]}

- **Solvent:** It is an excellent solvent, capable of dissolving a wide range of active ingredients, fragrances, and colorants, ensuring their uniform distribution throughout the product.[\[1\]](#)[\[7\]](#)[\[10\]](#)
- **Penetration Enhancer:** Propylene Glycol can enhance the permeation of other active ingredients through the stratum corneum, the outermost layer of the skin.[\[3\]](#)[\[7\]](#)[\[11\]](#) This increases the efficacy of beneficial compounds by allowing them to reach deeper layers of the skin.[\[5\]](#)[\[12\]](#)
- **Emollient and Texture Enhancer:** It acts as an emollient, forming a non-greasy, protective layer on the skin that prevents water loss and imparts a smooth, soft feel.[\[1\]](#)[\[5\]](#)[\[10\]](#) It also helps to reduce the viscosity of formulations, improving their spreadability.[\[10\]](#)[\[13\]](#)
- **Preservative:** By binding water, Propylene Glycol can inhibit the growth of microorganisms, thus contributing to the preservation of cosmetic products.[\[3\]](#)[\[10\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data related to the use of Propylene Glycol in cosmetic formulations.

Table 1: Typical Use Concentrations of Propylene Glycol in Cosmetic Products

| Product Type | Function | Typical Concentration Range (%) | Reference |
|--------------------------------|-------------------------------|---------------------------------|----------------------|
| Moisturizers (Creams, Lotions) | Humectant, Emollient | 1 - 20% | [14] |
| Serums | Penetration Enhancer, Solvent | 5 - 15% | [13] |
| Facial Cleansers | Solvent, Humectant | 1 - 10% | [15] |
| Shampoos & Conditioners | Humectant | 1 - 5% | [2] |
| Deodorants | Solvent | 1 - 10% | [13] |
| Makeup (Foundations) | Solvent, Humectant | 1 - 10% | [2] |

Table 2: Safety and Regulatory Information for Propylene Glycol

| Parameter | Value/Status | Regulatory Body/Source |
|-----------------------------------|---|---|
| CIR Expert Panel Conclusion | Safe as used in cosmetic formulations when formulated to be non-irritating. | Cosmetic Ingredient Review (CIR) [6] |
| FDA Status | Generally Recognized As Safe (GRAS) for direct addition to food. | U.S. Food and Drug Administration (FDA) [8] |
| Allergen of the Year (2018) | Recognized for potential contact dermatitis in sensitive individuals. | American Contact Dermatitis Society [9] |
| Recommended Maximum Concentration | Up to 50% in cosmetic products. | CIR [14] |

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of Propylene Glycol in cosmetic formulations.

Protocol for Evaluating Humectant Properties: In-Vivo Skin Hydration Study

Objective: To quantify the skin hydrating effects of a lotion containing Propylene Glycol compared to a placebo lotion.

Materials and Methods:

- **Test Formulations:**
 - **Test Lotion:** A standard oil-in-water (O/W) lotion base containing 5% Propylene Glycol.
 - **Placebo Lotion:** The same O/W lotion base without Propylene Glycol.
- **Subjects:** A panel of 20 healthy volunteers with dry to normal skin types.
- **Instrumentation:** Corneometer® for measuring skin surface hydration.
- **Procedure:**
 - **Acclimatization:** Subjects acclimatize in a controlled environment (20-22°C, 40-60% relative humidity) for 30 minutes.
 - **Baseline Measurement:** Baseline skin hydration measurements are taken from two designated 2x2 cm areas on the volar forearm of each subject.
 - **Product Application:** A standardized amount (2 mg/cm²) of the test lotion is applied to one designated area, and the placebo lotion is applied to the other.
 - **Post-Application Measurements:** Skin hydration is measured at 1, 2, 4, and 8 hours post-application.
- **Data Analysis:** The percentage increase in skin hydration from baseline is calculated for each time point and for each formulation. Statistical significance is determined using a paired t-test.

Protocol for Assessing Penetration Enhancement: In-Vitro Franz Diffusion Cell Study

Objective: To evaluate the effect of Propylene Glycol on the dermal penetration of a model active ingredient (e.g., caffeine).

Materials and Methods:

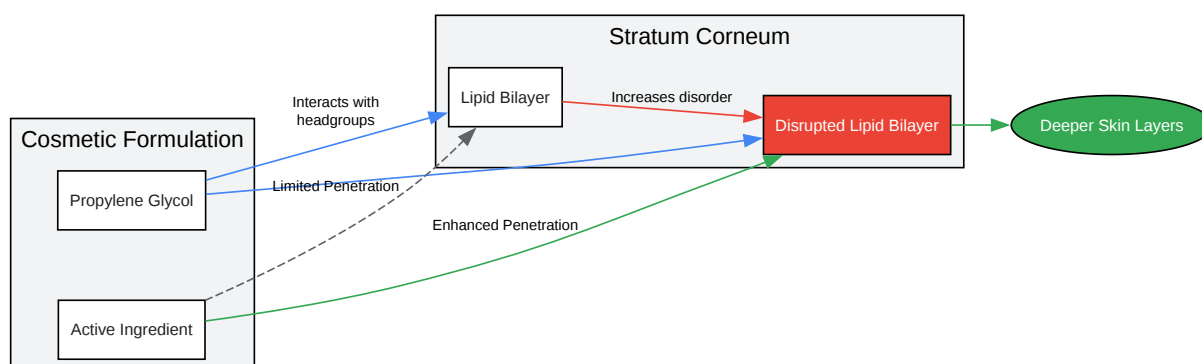
- **Test Formulations:**
 - Formulation A: 1% Caffeine in a phosphate buffer solution (pH 5.5).
 - Formulation B: 1% Caffeine in a solution of 10% Propylene Glycol in phosphate buffer (pH 5.5).
- **Skin Model:** Porcine or human cadaver skin, dermatomed to a thickness of 500 μm .
- **Apparatus:** Franz diffusion cells.
- **Procedure:**
 - **Skin Mounting:** The skin is mounted on the Franz diffusion cells with the stratum corneum facing the donor compartment.
 - **Receptor Fluid:** The receptor compartment is filled with phosphate-buffered saline (PBS) and maintained at 32°C with constant stirring.
 - **Formulation Application:** A finite dose of Formulation A or Formulation B is applied to the skin surface in the donor compartment.
 - **Sampling:** Aliquots of the receptor fluid are collected at predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, 12, 24 hours) and replaced with fresh PBS.
 - **Analysis:** The concentration of the active ingredient in the collected samples is quantified using High-Performance Liquid Chromatography (HPLC).
- **Data Analysis:** The cumulative amount of the active ingredient permeated per unit area is plotted against time. The steady-state flux (J_{ss}) and permeability coefficient (K_p) are

calculated to determine the enhancement effect of Propylene Glycol.

Visualizations

Mechanism of Action: Propylene Glycol as a Penetration Enhancer

Propylene Glycol is thought to enhance skin permeation by interacting with the lipids of the stratum corneum. It localizes in the hydrophilic headgroup regions of the lipid bilayers, disrupting the hydrogen bond network between lipids and water.[11][12] This leads to increased lipid mobility, disordering of the lipid tails, and a slight expansion of the membrane, thereby facilitating the transport of other molecules across the skin barrier.[11][12]

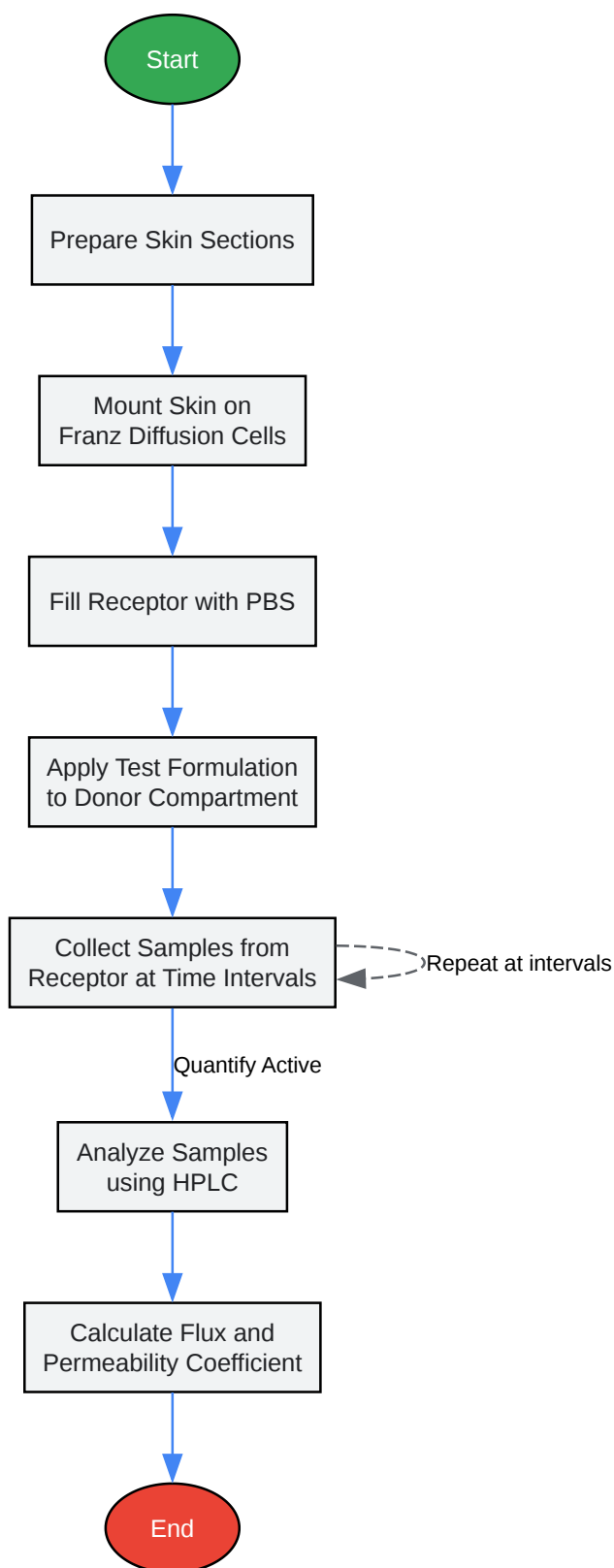


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Caption: Propylene Glycol enhances the penetration of active ingredients.

Experimental Workflow: In-Vitro Franz Diffusion Cell Study

The following diagram illustrates the workflow for the in-vitro Franz diffusion cell experiment described in Protocol 4.2.



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Caption: Workflow for assessing penetration enhancement.

Conclusion

Propylene Glycol is a highly effective and widely used ingredient in the cosmetic industry. Its multifunctional properties as a humectant, solvent, penetration enhancer, and emollient make it a valuable component in a diverse range of personal care products. While generally considered safe, formulators should be mindful of its potential for skin irritation in sensitive individuals and adhere to recommended use concentrations. The experimental protocols provided offer a framework for substantiating the performance claims related to Propylene Glycol in cosmetic formulations.

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